

Introduction: The Significance of the (Chlorophenyl)sulfonyl)aniline Scaffold

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(3-Chlorobenzene-1-sulfonyl)aniline

CAS No.: 61174-33-2

Cat. No.: B12065201

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The sulfonylaniline motif is a cornerstone in medicinal chemistry, appearing in a wide array of therapeutic agents.^{[1][2][3]} The combination of a sulfonyl group and an aniline moiety imparts a unique set of physicochemical properties that are conducive to forming specific and robust interactions with biological targets. The introduction of a chlorophenyl group to this scaffold further modulates its electronic and steric properties, offering a versatile platform for the design of novel drug candidates. While the specific isomer 2-((3-chlorophenyl)sulfonyl)aniline is not readily found in major chemical catalogs with a designated CAS number, this guide will provide a comprehensive overview of the closely related and commercially available (chlorophenyl)sulfonyl)aniline isomers. This family of compounds holds significant potential in drug discovery, and an understanding of their synthesis, properties, and biological applications is crucial for researchers in the field.

The strategic placement of the chlorine atom on the phenyl ring and the linkage position of the sulfonyl group to the aniline can significantly influence the molecule's conformation, reactivity, and ultimately its pharmacological activity. This guide will delve into the synthesis of these important building blocks, explore their key physicochemical characteristics, and discuss their applications in the development of new therapeutics.

Physicochemical Properties and Structural Data

The properties of (chlorophenyl)sulfonylanilines can be tailored by the specific substitution pattern. Below is a table summarizing the data for representative isomers, highlighting the impact of substituent placement on their molecular characteristics.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Properties
4-((2-Chlorophenyl)sulfonyl)aniline	148301-96-6	C ₁₂ H ₁₀ ClNO ₂ S	267.73	Solid.
4-((3-Chlorophenyl)sulfonyl)aniline	90309-26-5	C ₁₂ H ₁₀ ClNO ₂ S	267.7	Custom synthesis may be required. [4]
4-((4-Chlorophenyl)sulfonyl)aniline	7146-68-1	C ₁₂ H ₁₀ ClNO ₂ S	267.74	Solid with a purity of 97%. Recommended storage is at 2-8°C in an inert atmosphere.
3-((4-Chlorophenyl)sulfonyl)aniline	23929-35-3	C ₁₂ H ₁₀ ClNO ₂ S	267.73	Available as a pharmaceutical standard. [5] [6]
2-((3-Aminophenyl)sulfonyl)aniline	34262-29-8	C ₁₂ H ₁₂ N ₂ O ₂ S	248.3	A related dianiline sulfone. [7]

Synthesis of (Chlorophenyl)sulfonylanilines: A Step-by-Step Protocol

The synthesis of sulfonylanilines is a well-established process in organic chemistry, typically involving the reaction of a substituted aniline with a sulfonyl chloride.[\[8\]](#)[\[9\]](#) This nucleophilic

substitution reaction is a robust and versatile method for creating the sulfonamide linkage.

General Experimental Protocol for Sulfonylation of Anilines

This protocol provides a general procedure that can be adapted for the synthesis of various (chlorophenyl)sulfonyl aniline isomers.

Materials:

- Appropriately substituted aniline (e.g., aniline, chloroaniline) (1.0 mmol)
- (Chlorophenyl)sulfonyl chloride (e.g., 3-chlorobenzenesulfonyl chloride) (1.0 mmol)
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Base (e.g., Triethylamine, Pyridine) (1.2 mmol)
- Magnetic stirrer and stirring bar
- Round-bottom flask
- Dropping funnel
- Ice bath
- Standard work-up and purification equipment (separatory funnel, rotary evaporator, chromatography supplies)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve the aniline derivative (1.0 mmol) and the base (1.2 mmol) in the anhydrous aprotic solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Cooling:** Cool the reaction mixture to 0°C using an ice bath. This helps to control the exothermicity of the reaction.

- **Addition of Sulfonyl Chloride:** Dissolve the (chlorophenyl)sulfonyl chloride (1.0 mmol) in a small amount of the anhydrous solvent and add it dropwise to the stirred aniline solution over a period of 15-30 minutes.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 2-12 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by adding water. Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., ethyl acetate).
- **Washing:** Wash the organic layer sequentially with dilute acid (e.g., 1M HCl) to remove excess base, then with a saturated sodium bicarbonate solution to remove any unreacted sulfonyl chloride, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel or by recrystallization to obtain the pure (chlorophenyl)sulfonyl)aniline.

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of (chlorophenyl)sulfonyl)anilines.

Applications in Drug Development and Research

The sulfonylaniline framework is a privileged scaffold in medicinal chemistry due to its ability to participate in various non-covalent interactions, including hydrogen bonding and π - π stacking.

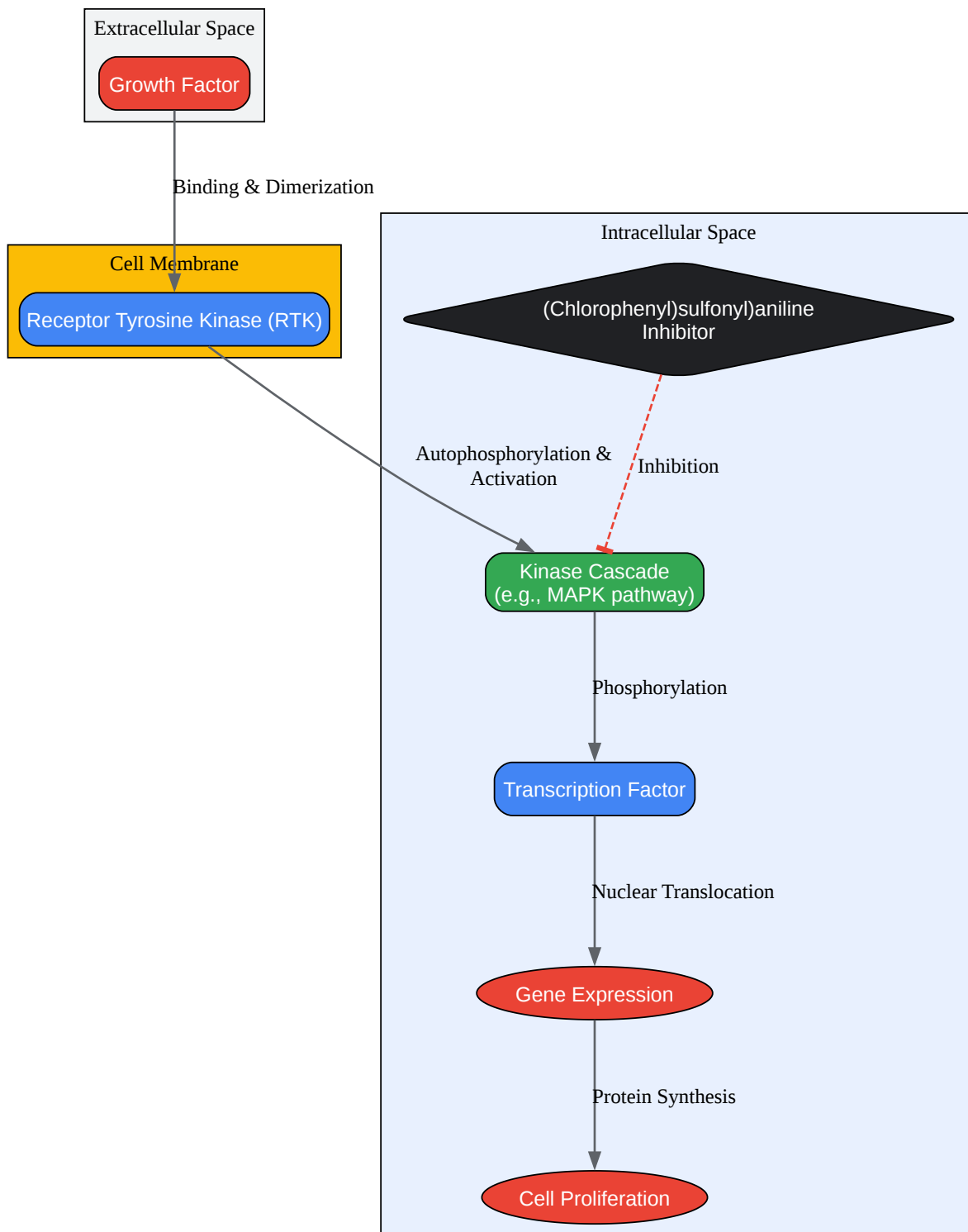
The introduction of a chloro-substituent can enhance binding affinity, improve metabolic stability, and modulate the pharmacokinetic profile of a drug candidate.

Mechanism of Action and Signaling Pathways

While the specific biological targets of 2-((3-chlorophenyl)sulfonyl)aniline are not defined due to its limited availability, related sulfonylaniline-containing drugs have been shown to target a variety of enzymes and receptors. For instance, sulfonamides are well-known inhibitors of dihydropteroate synthase in bacteria, and more complex sulfonylaniline derivatives have been developed as inhibitors of protein kinases, carbonic anhydrases, and other key signaling proteins. The chloro-substituent can play a crucial role in directing the molecule to a specific binding pocket and forming halogen bonds, which are increasingly recognized as important interactions in drug-receptor binding.

Illustrative Signaling Pathway Involvement

The diagram below illustrates a generalized signaling pathway where a hypothetical (chlorophenyl)sulfonyl)aniline-based inhibitor might act. This is a conceptual representation to demonstrate the potential role of such compounds in modulating cellular signaling.



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Caption: Hypothetical inhibition of a kinase signaling pathway by a (chlorophenyl)sulfonyl)aniline derivative.

Potential Suppliers

While 2-((3-chlorophenyl)sulfonyl)aniline does not have a readily available CAS number and is not listed by major suppliers, several chemical companies specialize in the custom synthesis of novel compounds and offer a range of related sulfonylaniline derivatives. Researchers interested in this specific molecule or its analogues should inquire with the following types of suppliers:

- **Custom Synthesis Providers:** Companies that offer to synthesize novel or uncatalogued chemicals on demand.
- **Suppliers of Building Blocks:** Chemical suppliers that provide a wide range of substituted anilines and sulfonyl chlorides for in-house synthesis.
- **Pharmaceutical Impurity and Standard Suppliers:** Companies like Pharmaffiliates, Chemicea Pharmaceuticals, and Lotusfeet Pharma often synthesize and supply a wide variety of drug-like molecules and impurities, including numerous sulfonylaniline derivatives.^{[4][5][6][7]}

Researchers are advised to contact these suppliers directly with the desired chemical structure to inquire about availability or the feasibility of a custom synthesis project.

Conclusion

The (chlorophenyl)sulfonyl)aniline scaffold represents a valuable and versatile platform in the field of drug discovery and development. While the specific isomer 2-((3-chlorophenyl)sulfonyl)aniline is not a commonly cataloged compound, a thorough understanding of the synthesis, properties, and applications of its closely related and commercially available isomers provides a strong foundation for researchers. The synthetic accessibility of this class of compounds, coupled with the tunable nature of their physicochemical properties through strategic chlorination, ensures their continued importance in the quest for novel and effective therapeutic agents. This guide provides the essential technical information and practical insights for scientists to confidently explore the potential of (chlorophenyl)sulfonyl)anilines in their research endeavors.

References

- Pharmaffiliates. 2-((3-Aminophenyl)sulfonyl)aniline. [\[Link\]](#)
- Chemazone. 2-[3-(3-chlorophenyl)sulfonylpropoxy]aniline. [\[Link\]](#)
- PMC. Rearrangement of Arylsulfamates and Sulfates to Para-Sulfonyl Anilines and Phenols. [\[Link\]](#)
- Lotusfeet Pharma. 3-((4-Chlorophenyl)sulfonyl)aniline. [\[Link\]](#)
- PubChem. 2-[(3-Chlorophenyl)methoxy]-4-methylaniline. [\[Link\]](#)
- PMC. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. [\[Link\]](#)
- Pharmaffiliates. 3-((4-Chlorophenyl)sulfonyl)aniline. [\[Link\]](#)
- PrepChem.com. Synthesis of 3-[(3-Chlorophenyl)sulfonyl]piperidine hydrochloride. [\[Link\]](#)
- ResearchGate. Reactions of aromatic sulfonyl chlorides with anilines. Studies of solvent effects by the approach of multiparameter empirical correlations. [\[Link\]](#)
- Wiley Online Library. Selective Late-Stage Sulfonyl Chloride Formation from Sulfonamides Enabled by Piry-BF₄. [\[Link\]](#)
- ResearchGate. Sulfonylaniline-containing drugs and their construction methods. [\[Link\]](#)
- Frontiers. Visible-light-mediated sulfonylation of anilines with sulfonyl fluorides. [\[Link\]](#)
- Biointerface Research in Applied Chemistry. Synthesis, crystal structure and theoretical investigations of (3-(2-chlorophenyl)-5-tosyl-1,3,3a,4,5,9b-hexahydroisoxazolo[4,3-c]quinolin-3a-yl)methanamine. [\[Link\]](#)
- Lotusfeet Pharma. 4-((2-Chlorophenyl)sulfonyl)aniline. [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Frontiers | Visible-light-mediated sulfonylation of anilines with sulfonyl fluorides \[frontiersin.org\]](https://www.frontiersin.org)
- [3. biointerfaceresearch.com \[biointerfaceresearch.com\]](https://www.biointerfaceresearch.com)
- [4. 4-\(\(3-Chlorophenyl\)sulfonyl\)aniline | CAS No- 90309-26-5 | NA \[chemicea.com\]](https://www.chemicea.com)
- [5. lotusfeetpharma.com \[lotusfeetpharma.com\]](https://www.lotusfeetpharma.com)
- [6. pharmaffiliates.com \[pharmaffiliates.com\]](https://www.pharmaffiliates.com)
- [7. pharmaffiliates.com \[pharmaffiliates.com\]](https://www.pharmaffiliates.com)
- [8. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- To cite this document: BenchChem. [Introduction: The Significance of the (Chlorophenyl)sulfonyl)aniline Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12065201/docs#introduction-the-significance-of-the-chlorophenyl-sulfonyl-aniline-scaffold\]](https://www.benchchem.com/product/b12065201/docs#introduction-the-significance-of-the-chlorophenyl-sulfonyl-aniline-scaffold)

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